

# The Solubility of Solvent Black 46 in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Solvent Black 46

Cat. No.: B12343792

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This technical guide provides a comprehensive overview of the solubility characteristics of **Solvent Black 46**. This document details its known solubility in various organic solvents, outlines a general experimental protocol for determining solubility, and presents a visual workflow for this procedure.

## Introduction to Solvent Black 46

**Solvent Black 46** is a black, monoazo dye.<sup>[1][2]</sup> It is primarily used in the formulation of printing inks and for coloring plastics and other hydrocarbon-based products.<sup>[3][4][5][6]</sup> Its solubility in organic solvents is a critical factor for its application, directly impacting its performance and stability in various formulations. This guide aims to provide a foundational understanding of its solubility profile.

## Physicochemical Properties

A summary of the key physical and chemical properties of **Solvent Black 46** is provided in the table below.

Property	Value	Reference
CAS Number	65294-17-9	[1][7]
Molecular Formula	C43H46N6O3S	[7]
Molecular Weight	726.93 g/mol	[7]
Appearance	Reddish-black powder	[1]
Melting Point	130 °C	[1]
Density	0.50 g/cm <sup>3</sup>	[1]

## Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **Solvent Black 46** in selected organic solvents. The data is sourced from technical datasheets provided by chemical suppliers. It is important to note that these values should be considered as indicative and may vary depending on the specific grade of the dye and the experimental conditions.

Organic Solvent	Chemical Formula	Solubility ( g/100 mL)
Acetone	C3H6O	28.0
Butyl Acetate	C6H12O2	10.0
Dichloromethane	CH2Cl2	11.68
Ethanol	C2H5OH	3.55
Toluene (Methylbenzene)	C7H8	1.03
Water	H2O	Insoluble

Data sourced from a technical datasheet.[1]

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **Solvent Black 46** in an organic solvent of interest. This protocol is based on the isothermal shake-flask method, a

common technique for solubility measurement.

#### 4.1. Materials and Equipment

- **Solvent Black 46**
- Selected organic solvent(s) of analytical grade
- Analytical balance
- Volumetric flasks
- Screw-capped vials
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- UV-Vis spectrophotometer
- Cuvettes (quartz or glass, as appropriate for the solvent)

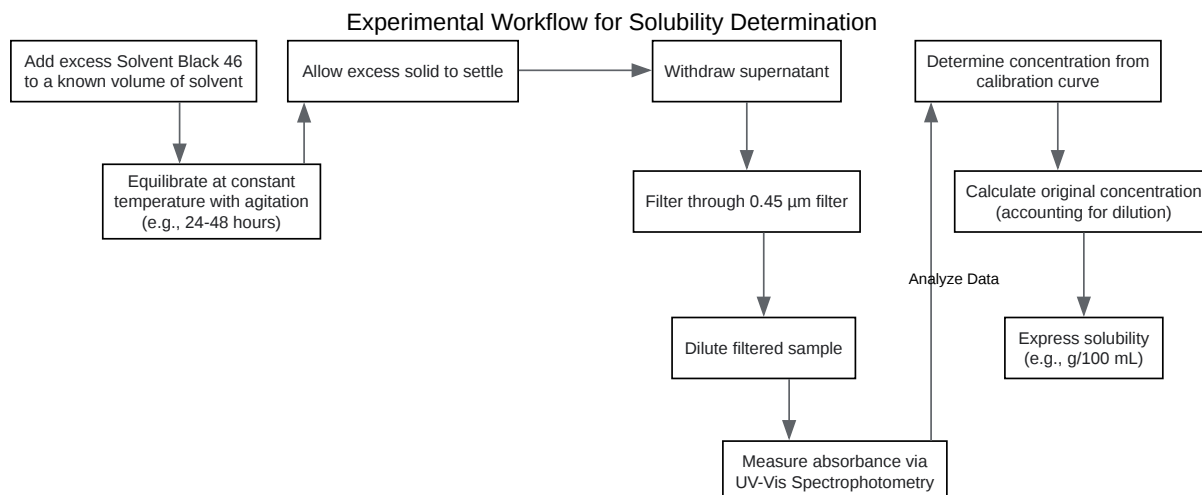
#### 4.2. Procedure

- Preparation of a Saturated Solution:
  - Add an excess amount of **Solvent Black 46** to a known volume of the organic solvent in a screw-capped vial. The excess solid should be clearly visible.
  - Place the vial in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Filtration:
  - After the equilibration period, allow the vial to stand undisturbed in the constant temperature bath for at least 4 hours to allow the excess solid to settle.

- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the collected supernatant through a syringe filter into a clean, dry vial to remove any undissolved particles.
- Analysis by UV-Vis Spectrophotometry:
  - Preparation of Standard Solutions: Prepare a series of standard solutions of **Solvent Black 46** of known concentrations in the same organic solvent.
  - Determination of Maximum Wavelength ( $\lambda_{\text{max}}$ ): Scan one of the standard solutions over a suitable wavelength range to determine the  $\lambda_{\text{max}}$ , the wavelength at which the dye exhibits maximum absorbance.
  - Calibration Curve: Measure the absorbance of each standard solution at the determined  $\lambda_{\text{max}}$ . Plot a graph of absorbance versus concentration to generate a calibration curve.
  - Sample Analysis: Dilute the filtered saturated solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve. Measure the absorbance of the diluted sample at  $\lambda_{\text{max}}$ .
- Calculation of Solubility:
  - Use the equation of the calibration curve to determine the concentration of the diluted sample.
  - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
  - Express the solubility in the desired units (e.g., g/L or g/100 mL).

## Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **Solvent Black 46**.



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Caption: Workflow for determining the solubility of **Solvent Black 46**.

## Conclusion

This technical guide has summarized the currently available solubility data for **Solvent Black 46** in a selection of organic solvents. For applications requiring solubility information in other solvents or under different conditions, the provided experimental protocol offers a robust methodology for its determination. The visualized workflow provides a clear and concise overview of the steps involved in this process. For researchers and professionals, understanding and experimentally verifying the solubility of **Solvent Black 46** is crucial for its successful application in various formulations.

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## References

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